

JUN-1111 target engagement assays

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Compound of Interest

Compound Name: JUN-1111

Cat. No.: B1673162

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An In-depth Technical Guide to Target Engagement Assays for the Hypothetical c-Jun Inhibitor **JUN-1111**

Introduction

This document provides a comprehensive technical guide on target engagement assays for a hypothetical inhibitor of the c-Jun protein, herein referred to as **JUN-1111**. Given the limited publicly available information on a specific molecule designated **JUN-1111**, this guide synthesizes established methodologies and data for assessing the interaction of a small molecule inhibitor with its intended target, using c-Jun as a representative example. The principles and protocols described are broadly applicable to the characterization of other protein-small molecule interactions in drug discovery and development.

c-Jun is a component of the activator protein-1 (AP-1) transcription factor and is a key regulator of gene expression in response to a wide range of stimuli. Its dysregulation is implicated in various diseases, including cancer, making it an attractive therapeutic target. Verifying that a potential drug molecule directly binds to its intended target within a cellular context is a critical step in drug development.^{[1][2]} Target engagement assays provide this crucial information, helping to build structure-activity relationships and providing evidence for the mechanism of action.^{[1][3]}

This guide will detail several key target engagement assays, including binding assays, Cellular Thermal Shift Assays (CETSA), and Enzyme-Linked Immunosorbent Assays (ELISA), providing both the theoretical basis and practical experimental protocols.

Data Presentation

The following tables summarize hypothetical quantitative data for **JUN-1111**, illustrating the types of results obtained from various target engagement and functional assays.

Table 1: In Vitro Binding Affinity and Functional Inhibition of **JUN-1111**

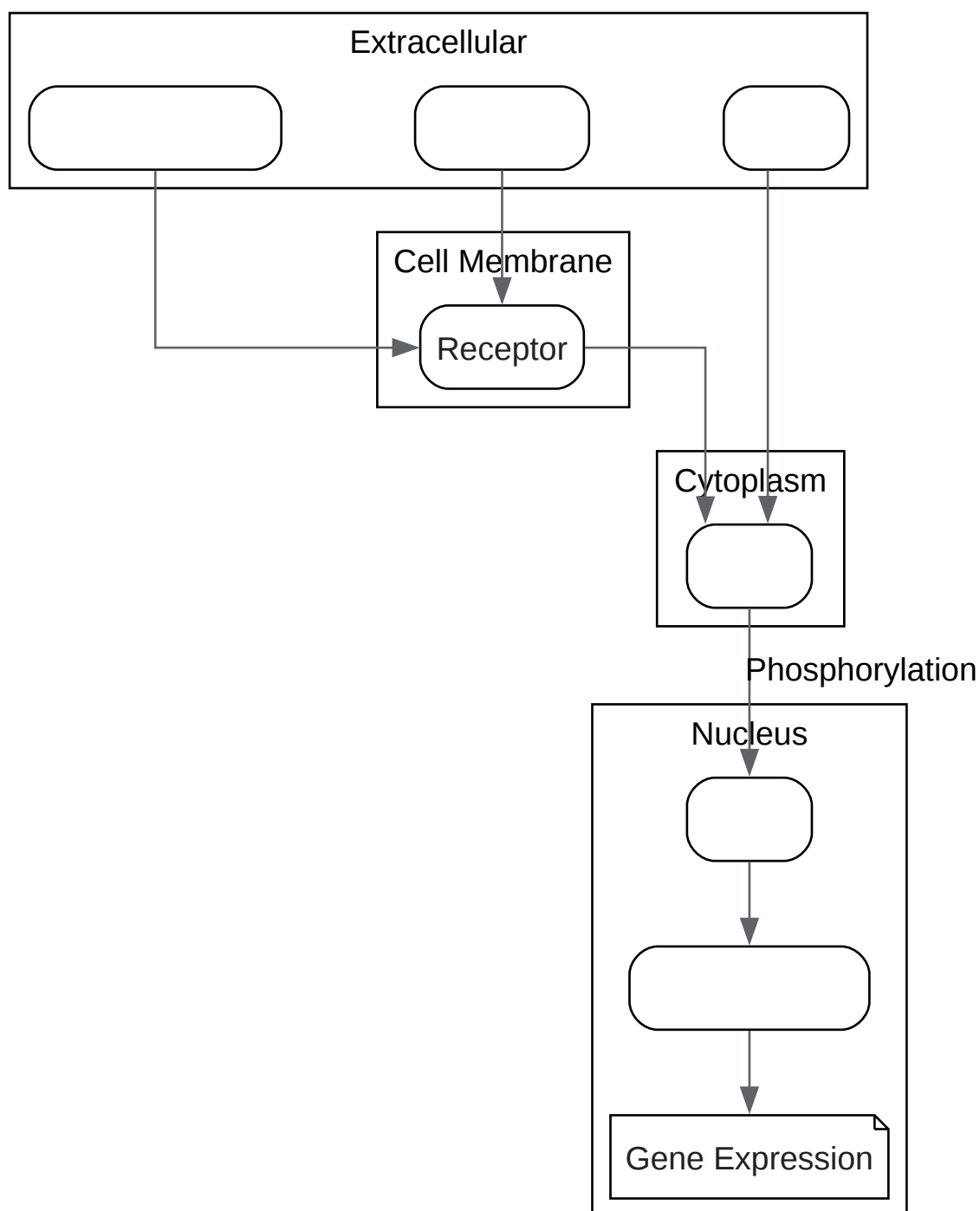
Assay Type	Target	Parameter	Value
Binding Assay	c-Jun	IC50	0.38 μ M
Functional Assay	AP-1 Reporter	IC50	0.66 μ M
Kinase Panel	JNK1	IC50	> 10 μ M
Kinase Panel	JNK2	IC50	> 10 μ M
Kinase Panel	JNK3	IC50	> 10 μ M

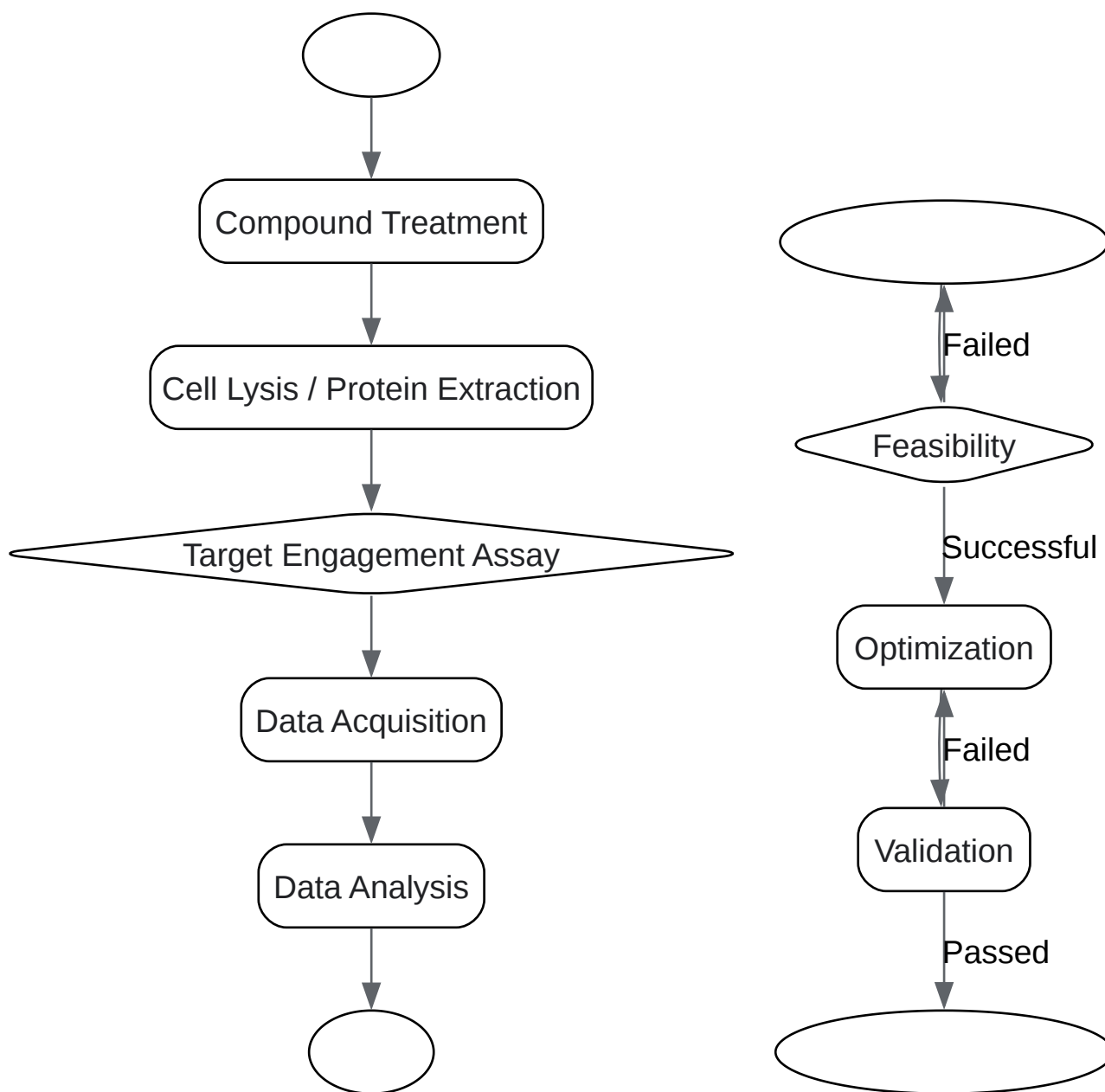
Table 2: Cellular Target Engagement of **JUN-1111**

Assay Type	Cell Line	Parameter	Value
Cellular Thermal Shift Assay (CETSA)	Hela	Δ Tm	+2.5 $^{\circ}$ C at 10 μ M
Phospho-c-Jun (Ser63) ELISA	Hela	IC50	1.8 μ M

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the c-Jun signaling pathway and a general workflow for a target engagement assay.





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References

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